

6-Cyanoindole (CAS Number 15861-36-6): A Comprehensive Technical Guide

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Compound of Interest

Compound Name: 6-Cyanoindole

Cat. No.: B017180

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Abstract

This technical guide provides an in-depth overview of **6-cyanoindole** (CAS No. 15861-36-6), a pivotal heterocyclic compound in organic synthesis and medicinal chemistry. This document consolidates essential information on its chemical and physical properties, spectroscopic data, and detailed experimental protocols for its synthesis and purification. Furthermore, it explores the significant role of **6-cyanoindole** as a versatile building block in the development of therapeutic agents, particularly in the fields of neuroscience and oncology. The guide elucidates the involvement of **6-cyanoindole** derivatives in key biological signaling pathways, supported by visual diagrams to facilitate understanding. Safety and handling procedures are also outlined to ensure its proper use in a laboratory setting.

Introduction

6-Cyanoindole, also known as 1H-indole-6-carbonitrile, is an aromatic heterocyclic organic compound featuring an indole scaffold substituted with a nitrile group at the 6-position.^{[1][2]} This structural motif is of significant interest to the pharmaceutical and chemical research industries due to the versatile reactivity of the cyano group and the inherent biological activity associated with the indole core.^[3] The presence of the electron-withdrawing cyano group enhances the chemical reactivity of the indole ring, making it a valuable precursor for the synthesis of a diverse array of complex molecules and pharmaceutical intermediates. Its

applications span from the development of novel drugs targeting neurological disorders and various cancers to its use in materials science.[3]

Physicochemical Properties

6-Cyanoindole is typically a white to off-white or brown crystalline solid at room temperature. [2] It is sparingly soluble in water but exhibits good solubility in various organic solvents such as methanol, dichloromethane, ethanol, and acetone.[2][4]

Table 1: Physicochemical and General Data for **6-Cyanoindole**

Property	Value	Reference(s)
CAS Number	15861-36-6	[2]
Molecular Formula	C ₉ H ₆ N ₂	
Molecular Weight	142.16 g/mol	
Appearance	White to off-white/brown crystalline powder/solid	[2]
Melting Point	127-132 °C	[5]
Boiling Point (Predicted)	350.0 ± 15.0 °C	[5]
Density (Predicted)	1.24 ± 0.1 g/cm ³	[5]
pKa (Predicted)	15.17 ± 0.30	[5]
Purity	≥ 98% (HPLC/GC)	[4]
InChIKey	SZSZDBFJCQKTRG-UHFFFAOYSA-N	[5]
SMILES	N#CC1=CC2=C(C=C1)C=CN2	[5]

Spectroscopic Data

The structural integrity of **6-cyanoindole** is confirmed through various spectroscopic techniques.

Table 2: Spectroscopic Data for **6-Cyanoindole**

Technique	Data	Reference(s)
^1H NMR	Spectral data confirms the structure.	[4]
^{13}C NMR	Spectral data available.	[5]
FT-IR (cm^{-1})	The nitrile ($\text{C}\equiv\text{N}$) stretching vibration is a characteristic peak.	[2]
Mass Spectrometry (MS)	Molecular ion peak and fragmentation pattern confirm the molecular weight and structure.	[5]

Note: Detailed peak assignments for NMR, IR, and MS are based on typical values for the functional groups present and the indole scaffold. Specific experimental data can vary slightly based on the solvent and instrument used.

Synthesis and Purification

A common and effective method for the synthesis of **6-cyanoindole** involves the reaction of 4-methyl-3-nitrobenzonitrile with N,N-dimethylformamide dimethyl acetal (DMF-DMA) followed by reductive cyclization.[6]

Experimental Protocol: Synthesis of 6-Cyanoindole

Materials:

- 4-methyl-3-nitrobenzonitrile
- N,N-dimethylformamide (DMF)
- N,N-dimethylformamide dimethyl acetal (DMF-DMA)
- Iron powder

- Ethanol
- Acetic acid
- Dichloromethane (DCM)
- Silica gel for column chromatography

Procedure:

- **Step 1: Enamine Formation:** In a round-bottom flask, dissolve 4-methyl-3-nitrobenzonitrile (1.0 eq) in N,N-dimethylformamide (DMF). To this stirred solution, add N,N-dimethylformamide dimethyl acetal (DMF-DMA) (1.25 eq).
- Heat the reaction mixture to 110 °C and stir for 3 hours. The solution will typically turn a dark red color.
- Monitor the reaction progress by Thin Layer Chromatography (TLC).
- Once the reaction is complete, remove the solvent under reduced pressure to obtain the crude enamine intermediate.
- **Step 2: Reductive Cyclization:** Dissolve the crude intermediate in a mixture of ethanol and acetic acid.
- Heat the solution to 60 °C and add iron powder (approx. 5.8 eq) portion-wise to control the exothermic reaction.
- Reflux the reaction mixture for 2 hours.
- After completion, filter the hot reaction mixture through a pad of Celite or Hyflo to remove the iron salts.
- Concentrate the filtrate under vacuum to remove the solvents.

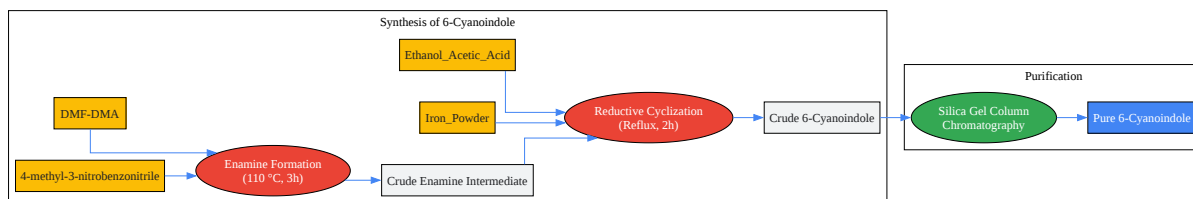
Experimental Protocol: Purification by Column Chromatography

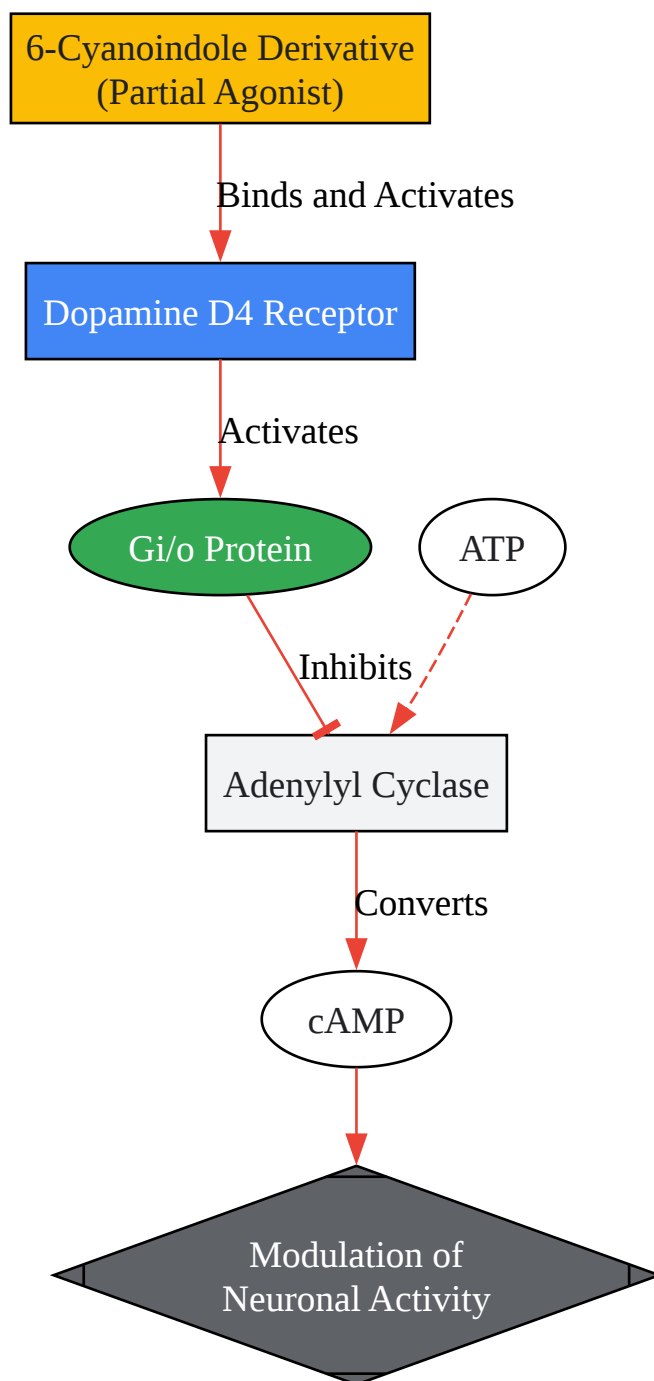
Materials:

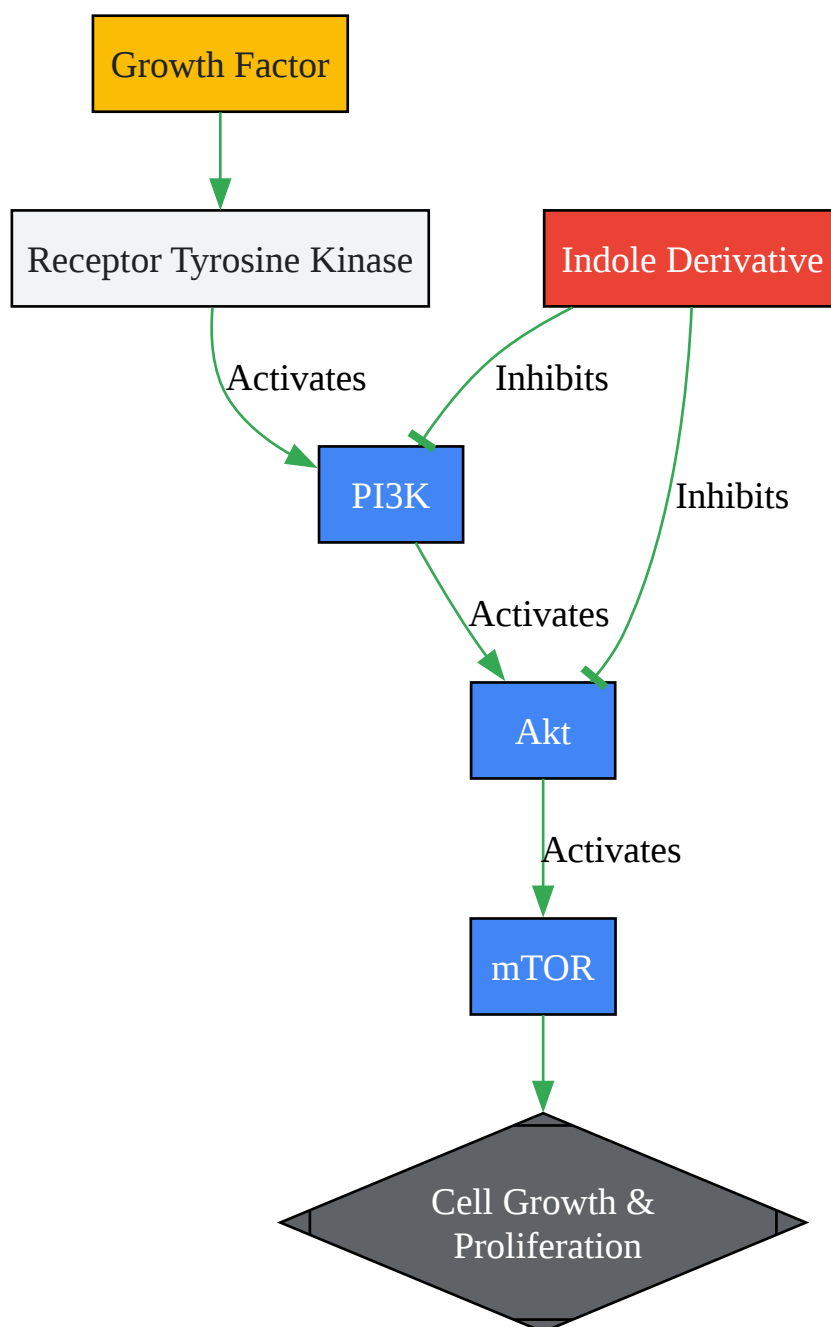
- Crude **6-cyanoindole**
- Silica gel (60-120 mesh)
- Dichloromethane (DCM) or a mixture of Hexane and Ethyl Acetate as eluent

Procedure:

- Column Packing: Prepare a silica gel column using the chosen eluent system.
- Sample Loading: Dissolve the crude **6-cyanoindole** in a minimal amount of dichloromethane and adsorb it onto a small amount of silica gel. Dry this mixture and load it onto the top of the packed column.
- Elution: Elute the column with the chosen solvent system (e.g., dichloromethane or a gradient of hexane/ethyl acetate).
- Fraction Collection: Collect the fractions and monitor them by TLC to identify those containing the pure product.
- Isolation: Combine the pure fractions and evaporate the solvent under reduced pressure to yield **6-cyanoindole** as a solid.







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